

Safe Disposal of Ac-Ala-OH-d4: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Ac-Ala-OH-d4*

Cat. No.: *B12400165*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential information for the safe handling and disposal of N-Acetyl-Alanine-d4 (**Ac-Ala-OH-d4**), a deuterated isotopologue of N-Acetyl-Alanine. While specific safety data for **Ac-Ala-OH-d4** is not readily available, data from its non-deuterated counterparts, N-Acetyl-DL-alanine and N-Acetyl-L-alanine, indicate that the compound is not classified as a hazardous substance.[1][2][3] The product information for **Ac-Ala-OH-d4** also states that it is non-hazardous for transport.[4] Nevertheless, adherence to standard laboratory safety protocols is essential.

Physical and Chemical Properties

A summary of the known physical and chemical properties of related N-Acetyl-Alanine compounds is provided below. This data should be considered as a general guideline for **Ac-Ala-OH-d4**.

Property	Data
Appearance	White, crystalline solid
Molecular Formula	C ₅ H ₅ D ₄ NO ₃
Molecular Weight	135.16 g/mol [4]
Melting Point	122 - 128 °C / 251.6 - 262.4 °F (for N-Acetyl-L-alanine)
Boiling Point	No information available
Solubility	The product is water soluble, and may spread in water systems.
Stability	Stable under normal conditions.

Disposal Protocol

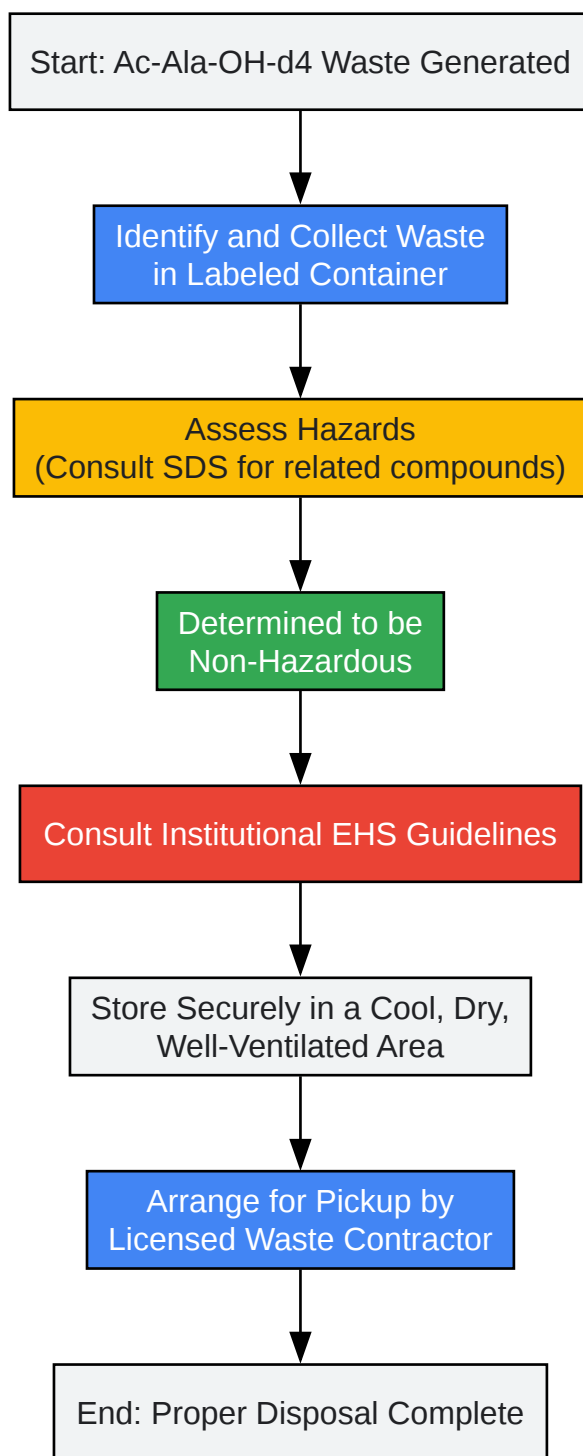
The following step-by-step protocol outlines the recommended procedure for the disposal of **Ac-Ala-OH-d4**. This process is designed to minimize environmental impact and ensure the safety of laboratory personnel.

- Waste Identification and Collection:
 - Carefully collect all waste material, including unused product and contaminated consumables (e.g., weighing paper, gloves), into a designated and clearly labeled waste container.
 - Avoid the generation of dust during collection. If cleaning up a spill, gently sweep or shovel the solid material into the container.
- Waste Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area.
 - Keep the container away from incompatible materials, such as strong oxidizing agents.
- Consult Institutional Guidelines:

- It is imperative to consult your institution's Environmental Health and Safety (EHS) department to understand the specific disposal requirements for non-hazardous chemical waste. Regulations can vary significantly by location.
- Arrange for Professional Disposal:
 - Contact your institution's licensed chemical waste disposal contractor to arrange for the pickup and transport of the waste container.
 - While landfill disposal may be permissible in some jurisdictions for non-hazardous waste, incineration is often the preferred method for the complete destruction of chemical compounds.

Disposal Decision Pathway

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **Ac-Ala-OH-d4**.



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Caption: Logical workflow for the proper disposal of **Ac-Ala-OH-d4**.

First Aid Measures

In the event of exposure, follow these first aid guidelines:

- Inhalation: Move the individual to fresh air. If symptoms occur, seek medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

By adhering to these procedures, laboratories can ensure the safe and responsible management of **Ac-Ala-OH-d4** waste, fostering a secure research environment.

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